An In-depth Technical Guide to 2-Ethynylpiperidine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Ethynylpiperidine*
CAS No.:	*959918-17-3*
Cat. No.:	*B1602017*

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Abstract

2-Ethynylpiperidine is a versatile heterocyclic building block of significant interest in medicinal chemistry and materials science. Its rigid alkynyl functionality combined with the saturated piperidine ring offers a unique three-dimensional scaffold for the synthesis of novel chemical entities. This guide provides a comprehensive overview of the core physical and chemical properties of **2-Ethynylpiperidine**, detailed synthetic methodologies, and an exploration of its reactivity, with a focus on its application in the development of pharmacologically active agents.

Introduction: The Significance of the Ethynylpiperidine Scaffold

The piperidine ring is a privileged scaffold in drug discovery, present in a vast number of approved pharmaceutical agents.[1][2][3] Its saturated, puckered conformation allows for the

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precise spatial orientation of substituents, facilitating optimal interactions with biological targets. The incorporation of an ethynyl group at the 2-position introduces a rigid, linear element that can act as a key pharmacophore, a reactive handle for further functionalization, or a linker to other molecular fragments. This unique combination of a flexible saturated ring and a rigid linear rod makes **2-ethynylpiperidine** and its derivatives valuable tools for probing biological systems and constructing complex molecular architectures.[4] Derivatives of ethynylpiperidine have shown promise in a range of therapeutic areas, including as local anesthetics, antiarrhythmics, and immunomodulators.[5][6][7]

Core Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2-Ethynylpiperidine** is fundamental for its effective use in research and development. While experimental data for the parent compound is limited, predicted values provide a useful starting point for experimental design.

Table 1: Physical and Chemical Properties of **2-Ethynylpiperidine**

Property	Value	Source
CAS Number	959918-17-3	[8]
Molecular Formula	$C_7H_{11}N$	[8]
Molecular Weight	109.17 g/mol	[8]
Boiling Point (Predicted)	143.8 ± 29.0 °C	[8]
Density (Predicted)	0.91 ± 0.1 g/cm³	[8]
pKa (Predicted)	8.57 ± 0.10	[8]

Note: Experimental values for properties such as melting point and solubility are not readily available in the literature and would require experimental determination.

Synthesis of **2-Ethynylpiperidine**

The synthesis of **2-ethynylpiperidine** typically involves the introduction of the ethynyl group onto a pre-existing piperidine ring or the construction of the piperidine ring with the ethynyl

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moiety already in place. A common and versatile approach involves the synthesis of an N-protected **2-ethynylpiperidine** derivative, followed by deprotection. The tert-butyloxycarbonyl (Boc) group is a frequently used protecting group for the piperidine nitrogen due to its stability under a range of reaction conditions and its facile removal under acidic conditions.

Synthetic Pathway: From 2-Piperidone to N-Boc-2-ethynylpiperidine

A plausible synthetic route starting from the commercially available 2-piperidone is outlined below. This pathway offers a step-wise approach to constructing the desired scaffold.

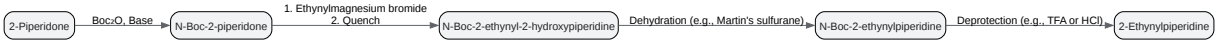

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Figure 1: General synthetic scheme for **2-Ethynylpiperidine** from 2-piperidone.

Causality Behind Experimental Choices:

- N-Protection: The protection of the piperidine nitrogen with a Boc group is crucial to prevent side reactions in subsequent steps. The basicity of the secondary amine could interfere with the Grignard reagent and other organometallic species.
- Ethynylation: The addition of an ethynyl nucleophile, such as ethynylmagnesium bromide, to the lactam carbonyl of N-Boc-2-piperidone forms a hemiaminal intermediate which upon workup yields the 2-ethynyl-2-hydroxypiperidine derivative.
- Dehydration: The removal of the hydroxyl group is necessary to form the desired alkyne. This can be a challenging step, and reagents like Martin's sulfurane are often employed for mild and efficient dehydration of tertiary alcohols.
- Deprotection: The final step involves the removal of the Boc protecting group. This is typically achieved under acidic conditions, using reagents like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) in an appropriate solvent.[9][10]

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Detailed Experimental Protocol: Deprotection of N-Boc-2-ethynylpiperidine

This protocol describes the final step in the synthesis of **2-ethynylpiperidine** from its N-Boc protected precursor.

Materials:

- N-Boc-**2-ethynylpiperidine**
- Trifluoroacetic acid (TFA) or 4M HCl in Dioxane
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Dissolve N-Boc-**2-ethynylpiperidine** in a minimal amount of dichloromethane.
- Cool the solution in an ice bath.
- Slowly add an excess of trifluoroacetic acid (typically 5-10 equivalents) or the 4M HCl in dioxane solution.
- Remove the ice bath and stir the reaction mixture at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the excess acid and solvent.

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- Carefully neutralize the residue by adding a saturated sodium bicarbonate solution until effervescence ceases.
- Extract the aqueous layer with dichloromethane (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield crude **2-ethynylpiperidine**.
- The crude product can be purified by distillation or column chromatography on silica gel.

Self-Validating System: The success of the deprotection can be easily monitored by TLC, where the product will have a different Rf value than the starting material. The final product should be characterized by ^{1}H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Spectral Characterization

Spectroscopic data is essential for the unambiguous identification and characterization of **2-Ethynylpiperidine**. While a complete set of experimental spectra for the parent compound is not readily available in public databases, the expected spectral features can be predicted based on its structure and data from similar compounds.

Table 2: Predicted Spectral Data for **2-Ethynylpiperidine**

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Spectroscopy	Key Predicted Features
^{1}H NMR	- Alkyne Proton (C≡C-H): A singlet or a narrow triplet (due to long-range coupling) around δ 2.0-3.0 ppm.[11] - Piperidine Protons: A complex series of multiplets in the region of δ 1.5-3.5 ppm. The proton at C2 will be coupled to the alkyne proton and the adjacent methylene protons.[12][13]
^{13}C NMR	- Alkyne Carbons (C≡C): Two signals in the region of δ 65-90 ppm.[12][13] - Piperidine Carbons: Signals for the five sp^3 hybridized carbons of the piperidine ring, typically in the range of δ 20-60 ppm.[12]
IR Spectroscopy	- C≡C-H Stretch: A sharp, characteristic band around 3300 cm^{-1}.[14][15] - C≡C Stretch: A weak to medium band in the region of 2100-2260 cm^{-1}.[14][15] - N-H Stretch: A medium, broad band around 3300-3500 cm^{-1} for the secondary amine.
Mass Spectrometry	- Molecular Ion (M$^+$): A peak at m/z = 109. - Fragmentation: Common fragmentation patterns for piperidines involve the loss of substituents alpha to the nitrogen and ring cleavage.[3][16]

Chemical Reactivity and Synthetic Applications

The reactivity of **2-ethynylpiperidine** is dominated by the chemistry of the terminal alkyne and the secondary amine. This dual functionality makes it a versatile building block for the synthesis of a wide range of more complex molecules.

Reactions of the Terminal Alkyne

The terminal alkyne is a highly versatile functional group that can participate in a variety of carbon-carbon bond-forming reactions.

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The Sonogashira coupling is a powerful palladium-catalyzed cross-coupling reaction between a terminal alkyne and an aryl or vinyl halide.[7][9][17] This reaction allows for the direct connection of the **2-ethynylpiperidine** scaffold to aromatic and vinylic systems, providing access to a diverse range of substituted piperidines.

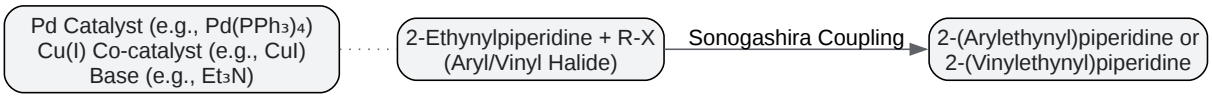

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Figure 2: General scheme of a Sonogashira coupling reaction with **2-Ethynylpiperidine**.

Experimental Protocol: General Procedure for Sonogashira Coupling

- To a degassed solution of the aryl or vinyl halide in a suitable solvent (e.g., THF or DMF), add **2-ethynylpiperidine** (1.1-1.5 equivalents).
- Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 1-5 mol%) and the copper(I) co-catalyst (e.g., CuI, 2-10 mol%).
- Add a base, typically an amine such as triethylamine or diisopropylamine (2-3 equivalents).
- Stir the reaction mixture at room temperature or with gentle heating under an inert atmosphere (e.g., nitrogen or argon) until the starting materials are consumed (monitored by TLC or GC-MS).
- Upon completion, the reaction is typically worked up by filtration through a pad of celite to remove the catalysts, followed by extraction and purification by column chromatography.[18][19][20]

The CuAAC reaction is a highly efficient and regioselective reaction between a terminal alkyne and an azide to form a 1,4-disubstituted 1,2,3-triazole.[1][6][21] This "click" reaction is widely used in drug discovery, bioconjugation, and materials science due to its reliability, high yields, and tolerance of a wide range of functional groups. **2-Ethynylpiperidine** can be readily "clicked" with various azides to generate novel triazole-containing piperidine derivatives.

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Figure 3: General scheme for the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) of **2-Ethynylpiperidine**.

Experimental Protocol: General Procedure for CuAAC

- Dissolve the organic azide and **2-ethynylpiperidine** (1.0-1.2 equivalents) in a suitable solvent system, often a mixture of t-butanol and water.
- Add a freshly prepared solution of sodium ascorbate (0.1-1.0 equivalents) in water.
- Add a solution of copper(II) sulfate pentahydrate (0.01-0.1 equivalents) in water.
- Stir the reaction mixture vigorously at room temperature. The reaction is often complete within a few hours.
- Monitor the reaction by TLC. Upon completion, the product can be isolated by extraction and purified by crystallization or column chromatography.[17][21][22]

Reactions of the Secondary Amine

The secondary amine of the piperidine ring is a nucleophilic and basic center that can undergo a variety of common amine reactions, such as N-alkylation, N-acylation, and N-arylation. These reactions allow for the introduction of diverse substituents on the nitrogen atom, further expanding the chemical space accessible from **2-ethynylpiperidine**.

Applications in Drug Discovery and Medicinal Chemistry

The **2-ethynylpiperidine** scaffold is a valuable starting point for the synthesis of compounds with potential therapeutic applications. The alkyne functionality can serve as a pharmacophore

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that interacts with specific biological targets or as a handle for attaching the piperidine core to other molecular fragments to create more complex drug candidates.

Ethynylpiperidine derivatives have been investigated for a range of biological activities:

- Local Anesthetics and Antiarrhythmics: The piperidine ring is a common feature in many local anesthetic and antiarrhythmic drugs. The introduction of an ethynyl group can modulate the lipophilicity and electronic properties of the molecule, potentially leading to improved potency and duration of action.[5][7]
- Immunomodulatory Agents: Certain ethynylpiperidine derivatives have been shown to possess immunomodulatory effects, highlighting their potential for the treatment of inflammatory and autoimmune diseases.[6]
- Anticancer Agents: The piperidine nucleus is found in numerous anticancer drugs. The rigid ethynyl group can be used to orient other functional groups in a way that enhances binding to cancer-related targets.[23]

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **2-Ethynylpiperidine** and its derivatives. It is recommended to consult the Safety Data Sheet (SDS) for detailed information on hazards, handling, and storage. In general, work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

2-Ethynylpiperidine is a valuable and versatile building block with significant potential in organic synthesis, particularly in the field of drug discovery. Its unique combination of a saturated heterocyclic ring and a reactive terminal alkyne provides a powerful platform for the creation of novel and structurally diverse molecules. A thorough understanding of its physical and chemical properties, coupled with robust synthetic and functionalization protocols, will continue to drive its application in the development of new therapeutic agents and advanced materials.

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